

A Comprehensive Technical Guide to Chromium Carbonate: Properties, Synthesis, and Applications

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Compound of Interest		
Compound Name:	Chromium carbonate	
Cat. No.:	B3342692	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **chromium carbonate**, focusing on its chemical properties, synthesis protocols, and its relevance in various research and industrial applications, including the pharmaceutical sector. This document is intended to be a valuable resource for professionals in drug development, materials science, and chemical research.

Introduction to Chromium Carbonate

Chromium carbonate is an inorganic compound that exists in different oxidation states, with chromium(III) carbonate being the most stable and common form. The properties and applications of **chromium carbonate** are highly dependent on the oxidation state of the chromium ion. This guide will primarily focus on chromium(III) carbonate, with additional information on other potential forms.

Chemical Identification and Properties

A clear understanding of the fundamental chemical and physical properties of **chromium carbonate**s is essential for their effective application in research and development. The following tables summarize the key data for chromium(III) carbonate and the less common chromium(II) carbonate.



Table 1: Chemical Formula and CAS Numbers of

Chromium Carbonates

Compound Name	Chemical Formula	CAS Number
Chromium(III) Carbonate	Cr2 (CO3)3	29689-14-3[1]
Chromium(II) Carbonate	CrCO₃	Not readily available

Table 2: Physical and Chemical Properties of

Chromium(III) Carbonate

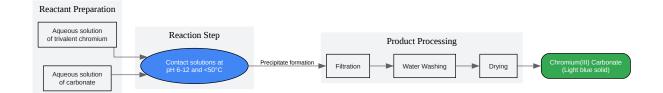
Property	Value
Molecular Weight	284.01 g/mol [1]
Appearance	Blue-green or light green crystals or powder[2]
Solubility	Insoluble in water, soluble in mineral acids[3]
Chromium Content	50-55%[1][2]

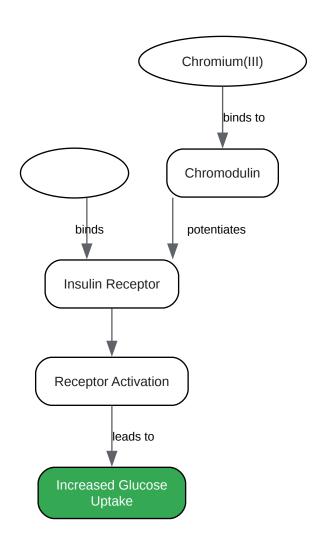
Synthesis of Chromium(III) Carbonate: Experimental Protocol

The synthesis of chromium(III) carbonate can be achieved through a precipitation reaction. The following protocol is based on a patented method, providing a reliable procedure for laboratory-scale synthesis.

Experimental Workflow for Chromium(III) Carbonate Synthesis







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References

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